

# Protocol for Assessing Beloranib's Effect on Food Intake in Rodents

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## Compound of Interest

Compound Name: *Beloranib hemioxalate*

Cat. No.: *B057159*

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## Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

### Introduction

Beloranib is an investigational drug that has been studied for its effects on weight loss and reduction of hyperphagia, the excessive desire to eat. It is a potent inhibitor of methionine aminopeptidase 2 (MetAP2), an enzyme implicated in angiogenesis and adipogenesis.<sup>[1][2]</sup> Preclinical studies in rodent models of obesity have demonstrated that Beloranib can significantly reduce food intake and body weight.<sup>[3][4]</sup> This document provides detailed protocols for assessing the effect of Beloranib on food intake in rodents, intended to guide researchers in designing and executing robust preclinical studies.

## Data Presentation

The following tables summarize quantitative data from preclinical studies on the effect of Beloranib on food intake and body weight in various rodent models.

Table 1: Effect of Beloranib on Food Intake and Body Weight in Genetic and Hypothalamic Obesity Rat Models<sup>[3]</sup>

| Rodent Model                                    | Treatment Group       | Dosage     | Duration   | Daily Food Intake Reduction (%) | Body Weight Change (g/day) |
|-------------------------------------------------|-----------------------|------------|------------|---------------------------------|----------------------------|
| Combined Medial Hypothalamic Lesion (CMHL) Rats | Vehicle               | -          | 12 days    | -                               | +3.8 ± 0.6                 |
| Beloranib (ZGN-440)                             | 0.1 mg/kg (daily, SC) | 12 days    | ~30%       | +0.2 ± 0.7                      |                            |
| MC4r Knockout (MC4rKO) Rats                     | Vehicle               | -          | 14-21 days | -                               | +2.8 ± 0.4                 |
| Beloranib (ZGN-440)                             | 0.1 mg/kg (daily, SC) | 14-21 days | ~28%       | -1.7 ± 0.6                      |                            |
| Lean Wild-Type Controls                         | Vehicle               | -          | 14-21 days | -                               | +1.7 ± 0.7                 |
| Beloranib (ZGN-440)                             | 0.1 mg/kg (daily, SC) | 14-21 days | ~7.5%      | -0.7 ± 0.2                      |                            |

Table 2: Effect of a MetAP2 Inhibitor in a Ciliopathy Mouse Model of Obesity[5]

| Rodent Model                         | Treatment Group | Duration | Body Weight Reduction from Baseline (%) |
|--------------------------------------|-----------------|----------|-----------------------------------------|
| Thm1 Conditional Knockout (cko) Mice | Vehicle         | 2 weeks  | 5%                                      |
| MetAP2i                              | 2 weeks         | 17.1%    |                                         |

## Experimental Protocols

This section provides detailed methodologies for key experiments to assess Beloranib's effect on food intake in rodents.

### Protocol 1: Subcutaneous Administration of Beloranib

This protocol describes the procedure for subcutaneous (SC) injection of Beloranib in rats and mice.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Materials:

- Beloranib solution (sterile, at the desired concentration)
- Sterile syringes (1 mL or 3 mL)
- Sterile needles (25-27 gauge for mice, 23-25 gauge for rats)[\[9\]](#)
- 70% Isopropyl alcohol swabs
- Animal scale
- Appropriate personal protective equipment (PPE)

Procedure:

- Animal Preparation:
  - Weigh the animal to accurately calculate the dose of Beloranib to be administered.
  - Gently restrain the rodent. For mice, this can be done by scruffing the back of the neck. For rats, manual restraint or a specialized restraining device can be used.[\[6\]](#)[\[9\]](#)
- Injection Site Preparation:
  - The preferred site for SC injection is the loose skin over the back, between the shoulder blades.
  - Wipe the injection site with a 70% isopropyl alcohol swab and allow it to dry.

- Injection:
  - Create a "tent" of skin at the injection site by gently pinching and lifting the skin.
  - Insert the needle, bevel up, into the base of the skin tent at a 30-45 degree angle to the body surface.[\[6\]](#)
  - Gently pull back on the syringe plunger (aspirate) to ensure the needle is not in a blood vessel. If blood appears in the syringe hub, withdraw the needle and select a new injection site with a fresh needle.
  - Inject the calculated volume of Beloranib solution slowly and steadily.
  - Withdraw the needle and apply gentle pressure to the injection site with a dry gauze pad if necessary.
- Post-injection Monitoring:
  - Return the animal to its cage and monitor for any signs of distress or adverse reactions at the injection site.

## Protocol 2: Measurement of Food Intake

Accurate measurement of food intake is critical. Both manual and automated methods can be employed.

### Method A: Manual Measurement of Food Intake[\[10\]](#)

This method is straightforward but can be labor-intensive.

#### Materials:

- Standard rodent cages with food hoppers
- Standard rodent chow
- A digital scale with a precision of at least 0.1 g

#### Procedure:

- Acclimation:
  - Individually house the animals for at least 3-5 days before the start of the experiment to acclimate them to the new environment.
- Baseline Measurement:
  - For 3-5 days before the first dose of Beloranib, measure and record the daily food intake for each animal to establish a baseline.
  - To do this, provide a pre-weighed amount of food in the hopper each day at the same time.
  - After 24 hours, weigh the remaining food in the hopper and any spillage.
  - Calculate the daily food intake by subtracting the weight of the remaining food and spillage from the initial weight of the food provided.
- Treatment Period Measurement:
  - Administer Beloranib or vehicle control as described in Protocol 1.
  - Continue to measure and record the daily food intake for each animal throughout the treatment period.
- Data Analysis:
  - Compare the food intake during the treatment period to the baseline food intake for each animal and between the treatment and control groups.

#### Method B: Automated Measurement of Food Intake[\[10\]](#)[\[11\]](#)

Automated systems provide high-resolution, continuous data on feeding behavior.

#### Materials:

- Metabolic cages equipped with automated food intake monitoring systems (e.g., systems with load cells or pellet dispensers).[\[11\]](#)

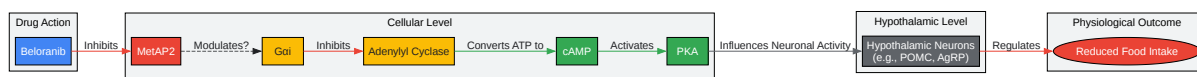
- Specialized diet pellets compatible with the automated system.
- Data acquisition software.

Procedure:

- Acclimation:
  - Acclimate the animals to the metabolic cages for a period recommended by the manufacturer (typically several days) to ensure normal feeding behavior.
- System Calibration:
  - Calibrate the food intake monitoring system according to the manufacturer's instructions.
- Baseline Recording:
  - Record baseline food intake data for each animal for at least 24-48 hours before the first drug administration.
- Treatment and Recording:
  - Administer Beloranib or vehicle control.
  - The automated system will continuously record the timing and amount of food consumed by each animal.
- Data Analysis:
  - Use the data acquisition software to analyze total food intake, meal patterns (meal size, duration, and frequency), and circadian feeding rhythms.
  - Compare these parameters between the treatment and control groups.

## Mandatory Visualizations

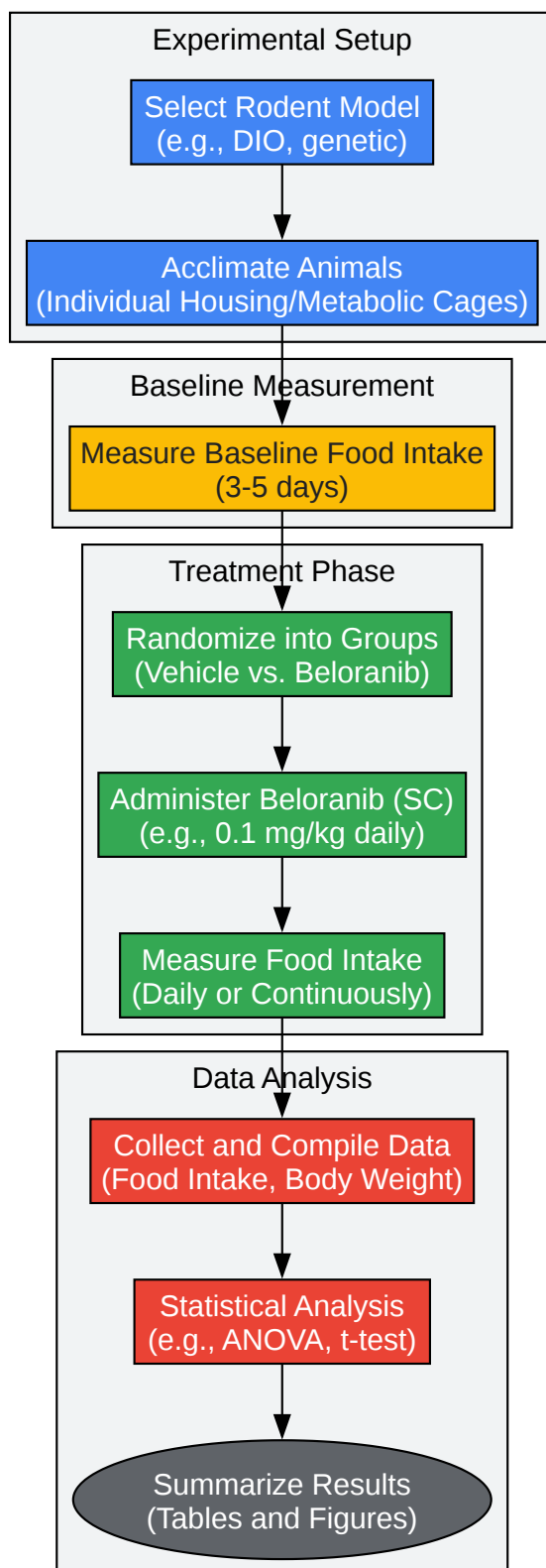
### Signaling Pathway



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Caption: Proposed signaling pathway of Beloranib in appetite regulation.

## Experimental Workflow



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Caption: Workflow for assessing Beloranib's effect on food intake.

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## References

- 1. A MetAP2 inhibitor blocks adipogenesis, yet improves glucose uptake in cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Robust Reductions of Excess Weight and Hyperphagia by Beloranib in Rat Models of Genetic and Hypothalamic Obesity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. JCI Insight - MetAP2 inhibition reduces food intake and body weight in a ciliopathy mouse model of obesity [insight.jci.org]
- 5. MetAP2 inhibition reduces food intake and body weight in a ciliopathy mouse model of obesity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. oacu.oir.nih.gov [oacu.oir.nih.gov]
- 7. research-support.uq.edu.au [research-support.uq.edu.au]
- 8. Intraperitoneal Injection in Rats | Animals in Science [queensu.ca]
- 9. animalcare.ubc.ca [animalcare.ubc.ca]
- 10. Challenges in Quantifying Food Intake in Rodents - PMC [pmc.ncbi.nlm.nih.gov]
- 11. digitalcommons.wustl.edu [digitalcommons.wustl.edu]
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